

An In-depth Technical Guide to the Physical and Chemical Properties of Tetramethyltin

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Compound of Interest

Compound Name: Tetramethyltin

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Abstract

Tetramethyltin ($(\text{CH}_3)_4\text{Sn}$), also known as tetramethylstannane, is the simplest organotin compound. It is a volatile, colorless liquid that finds utility in various chemical transformations, most notably as a methyl group donor in palladium-catalyzed cross-coupling reactions and as a precursor for methyltin compounds and tin oxide thin films via chemical vapor deposition (CVD). However, its high toxicity necessitates careful handling and a thorough understanding of its properties. This guide provides a comprehensive overview of the physical and chemical properties of **tetramethyltin**, detailed experimental protocols for its synthesis and key reactions, and an exploration of its metabolic fate and toxicological profile.

Physical Properties

Tetramethyltin is a clear, colorless liquid with a musty odor.^[1] It is insoluble in water but soluble in many organic solvents.^[2] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Tetramethyltin**

Property	Value	References
Molecular Formula	C ₄ H ₁₂ Sn	[3][4]
Molecular Weight	178.85 g/mol	[3][4]
Appearance	Colorless liquid	[5][6]
Density	1.291 g/cm ³ at 25 °C	[6][7]
Melting Point	-54 °C	[6][7]
Boiling Point	74-76 °C	[6][7]
Flash Point	-12 °C	[6]
Vapor Pressure	110 mmHg at 20 °C	[3]
Refractive Index (n _{20/D})	1.441	[7]
Solubility	Insoluble in water; soluble in organic solvents	[2]

Chemical Properties and Reactions

Tetramethyltin serves as a versatile reagent in organic synthesis and as a precursor in materials science. Its chemical reactivity is primarily centered around the cleavage of the tin-carbon bonds.

Synthesis of Tetramethyltin via Grignard Reaction

The most common method for synthesizing **tetramethyltin** is the reaction of a tin(IV) halide, typically tin(IV) chloride, with a methyl Grignard reagent, such as methylmagnesium chloride or iodide.[2][6][8]

Grignard reaction for the synthesis of **tetramethyltin**.

Kocheshkov Redistribution Reaction

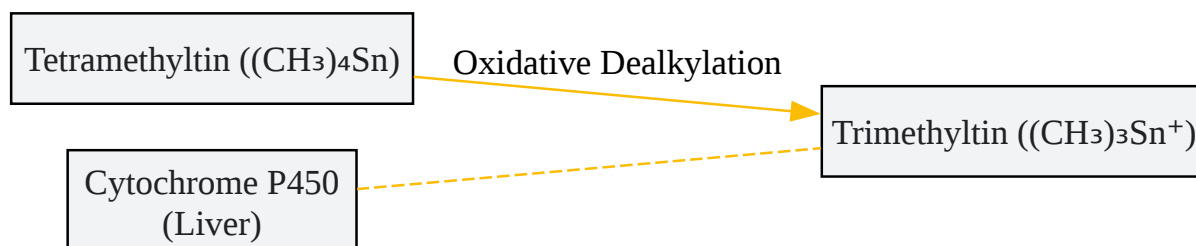
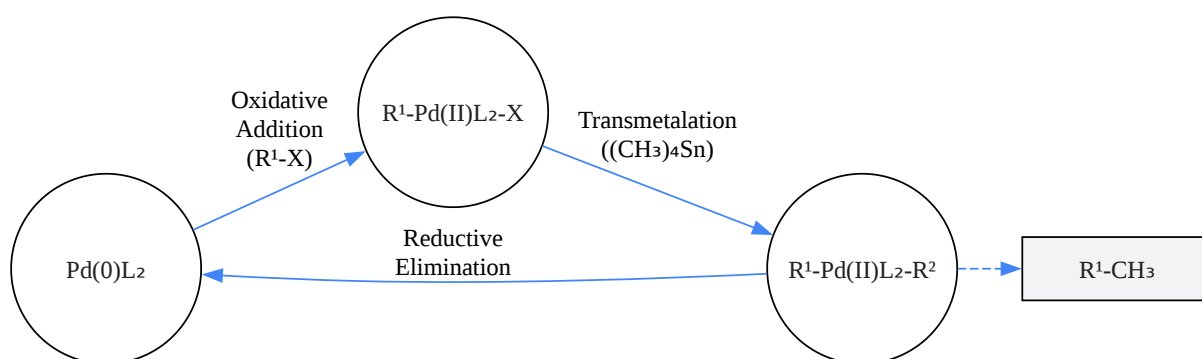
Tetramethyltin is a key precursor to various methyltin halides through the Kocheshkov redistribution reaction. This reaction involves the exchange of organic and halide substituents

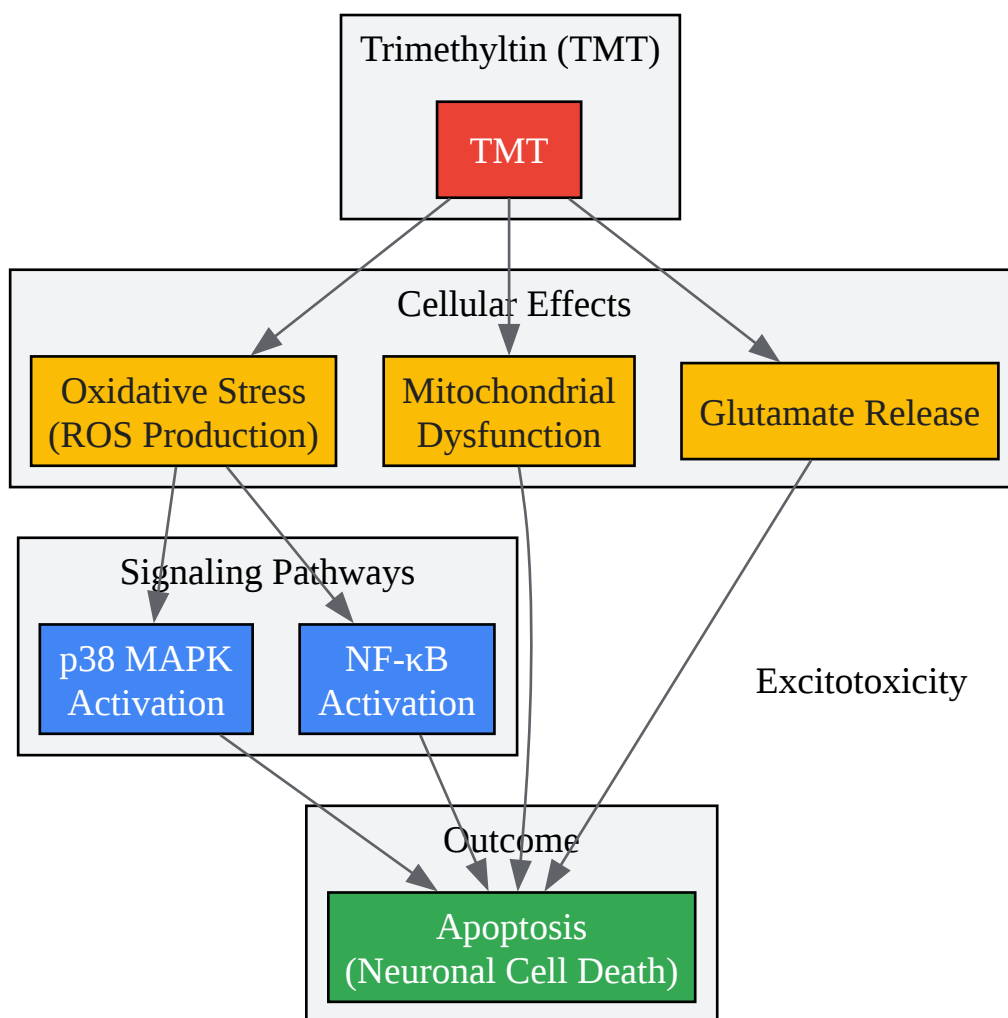
between two organotin compounds. For instance, reacting **tetramethyltin** with tin(IV) chloride in a 3:1 molar ratio yields trimethyltin chloride.[6]

Kocheshkov redistribution to form trimethyltin chloride.

Stille Cross-Coupling Reaction

In organic synthesis, **tetramethyltin** is utilized as a methyl source in the Stille cross-coupling reaction. This palladium-catalyzed reaction forms a new carbon-carbon bond by coupling the organostannane with an organic halide or triflate.[9][10][11]





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